

Technical Monograph: (5-Chloro-2-fluorophenyl)acetic acid ethyl ester

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Compound of Interest

Compound Name: (5-Chloro-2-fluorophenyl)acetic acid ethyl ester

CAS No.: 1256481-71-6

Cat. No.: B2845149

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Executive Summary

(5-Chloro-2-fluorophenyl)acetic acid ethyl ester (CAS 188424-98-8) is a specialized fluorinated building block used primarily in the synthesis of pharmaceutical active ingredients (APIs) and advanced agrochemicals. Its core value lies in the 5-chloro-2-fluorophenyl moiety—a "privileged scaffold" in medicinal chemistry known for optimizing metabolic stability and potency in kinase inhibitors (e.g., ALK5) and viral protease inhibitors (e.g., SARS-CoV-2 Mpro).

This guide details the compound's physicochemical profile, validated synthetic routes, and its strategic application in structure-activity relationship (SAR) optimization.^[1]

Chemical Profile & Identification

Parameter	Specification
IUPAC Name	Ethyl 2-(5-chloro-2-fluorophenyl)acetate
CAS Number	188424-98-8
Molecular Formula	C ₁₀ H ₁₀ ClFO ₂
Molecular Weight	216.64 g/mol
Appearance	Clear, colorless to pale yellow liquid (typical)
Solubility	Soluble in MeOH, EtOH, DMSO, DCM; Insoluble in water
Boiling Point	~270–280°C (Predicted at 760 mmHg)
Density	~1.25 g/cm ³ (Predicted)
Lipophilicity (LogP)	~2.8 (Estimated)

Structural Analysis

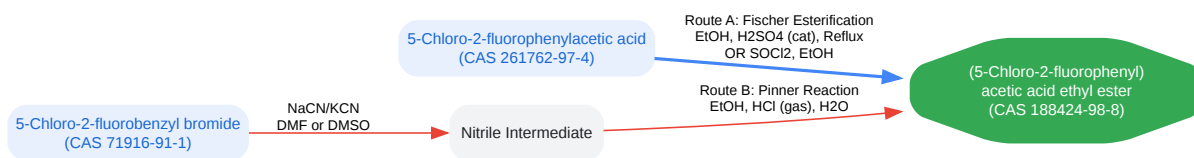
The molecule features two critical halogen substitutions on the phenyl ring:[1][2]

- 2-Fluoro (Ortho): Induces a specific conformational lock via electrostatic repulsion with the carbonyl oxygen or adjacent residues in a binding pocket. It also blocks metabolic oxidation at the ortho position.
- 5-Chloro (Meta): Increases lipophilicity and fills hydrophobic pockets in target enzymes (e.g., ALK5 selectivity pocket).

Synthetic Pathways[6]

For researchers synthesizing this intermediate or scaling it for production, two primary routes are chemically validated.[3] Route A is preferred for laboratory scale due to the availability of the acid precursor. Route B is preferred for industrial scale, starting from the benzyl bromide.

Pathway Visualization



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Figure 1: Divergent synthetic pathways for CAS 188424-98-8. Route A is direct esterification; Route B is homologation from the benzyl bromide.

Detailed Protocols

Route A: Acid-Catalyzed Esterification (Laboratory Scale)

This method utilizes the parent acid, 2-(5-chloro-2-fluorophenyl)acetic acid.

- Reagents: Parent acid (1.0 eq), Absolute Ethanol (excess, solvent), H₂SO₄ (0.1 eq) or Thionyl Chloride (1.1 eq).
- Procedure:
 - Dissolve the acid in absolute ethanol.
 - Option 1 (Catalytic): Add concentrated H₂SO₄ dropwise. Reflux for 4–6 hours monitoring by TLC/HPLC.
 - Option 2 (Acyl Chloride): Cool ethanol to 0°C. Add SOCl₂ dropwise (exothermic). Add acid. [4] Warm to room temp, then reflux for 2 hours.
- Workup: Concentrate in vacuo. Dissolve residue in EtOAc. Wash with sat. [5] NaHCO₃ (to remove unreacted acid) and brine. Dry over Na₂SO₄. [5]
- Yield: Typically >90%.

Route B: Cyanation-Ethanolysis (Scale-Up)

This method starts from 5-chloro-2-fluorobenzyl bromide.

- **Cyanation:** Treat the benzyl bromide with NaCN in DMF at ambient temperature to yield (5-chloro-2-fluorophenyl)acetonitrile.
- **Ethanolysis (Pinner-like):** Treat the nitrile with ethanolic HCl (gas) followed by hydrolysis, or reflux directly with H₂SO₄/EtOH/H₂O to convert the nitrile directly to the ethyl ester.
- **Advantage:** Avoids the isolation of the carboxylic acid, streamlining the process.

Applications in Drug Discovery[3][7][8][9]

The 5-chloro-2-fluorophenyl moiety is not merely a structural spacer; it is a functional pharmacophore. The ethyl ester (CAS 188424-98-8) serves as the delivery vehicle for this moiety, often hydrolyzed in situ or used to alkylate nucleophiles.

ALK5 (TGF- β Type I Receptor) Inhibitors

In the development of pyridazine-based ALK5 inhibitors, the 5-chloro-2-fluorophenyl group is identified as a critical "selectivity substituent."

- **Mechanism:** The group occupies a specific hydrophobic pocket in the ALK5 kinase domain.
- **SAR Insight:** The 2-fluoro substituent provides a necessary electrostatic clash that orients the phenyl ring for optimal pi-stacking, while the 5-chloro group fills the pocket volume, significantly enhancing potency compared to unsubstituted analogs [1].

SARS-CoV-2 Mpro Inhibitors

Recent medicinal chemistry campaigns targeting the Main Protease (Mpro) of SARS-CoV-2 utilized this scaffold in pyrazoline-based inhibitors.[1]

- **Discovery:** A 5-chloro-2-fluorophenyl substitution at the C3 position of the pyrazoline core resulted in a nearly 3-fold improvement in potency (IC₅₀ values in the nanomolar range) [2]. [1]
- **Role:** The moiety improves binding affinity through halogen bonding and hydrophobic interactions within the protease active site.

Quorum Sensing Inhibitors

Phenylalanine derivatives bearing this moiety have shown efficacy as quorum sensing inhibitors in bacteria, disrupting biofilm formation.[3] The lipophilicity of the chlorinated ring aids in penetrating bacterial membranes [3].

Handling & Safety (E-E-A-T)

While specific toxicological data for this ester is limited, it should be handled with the rigor applied to halogenated benzylic esters and alpha-halo esters.

- Hazards:
 - Skin/Eye Irritant: Likely causes skin irritation (H315) and serious eye irritation (H319).
 - Sensitization: Potential skin sensitizer due to the reactivity of the ester and benzylic position.
- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon). Moisture sensitive (hydrolysis risk).
- Disposal: Incineration in a chemical combustor equipped with a scrubber for HCl and HF.

References

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